

# Sodium 2-oxobutanoate-13C,d4 proper disposal procedures

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## Compound of Interest

Compound Name: Sodium 2-oxobutanoate-13C,d4

Cat. No.: B12393640

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## Proper Disposal of Sodium 2-oxobutanoate-13C,d4

This document provides detailed procedural guidance for the safe and proper disposal of **Sodium 2-oxobutanoate-13C,d4**, ensuring compliance with standard laboratory safety protocols. The procedures outlined are intended for researchers, scientists, and drug development professionals.

## Immediate Safety Considerations

**Sodium 2-oxobutanoate-13C,d4** is a stable isotopically labeled compound. For disposal purposes, it is treated based on the chemical hazards of the unlabeled compound, as stable isotopes are not radioactive and do not require special handling for radiation.[1][2] The primary hazards associated with the parent compound, 2-oxobutanoic acid and its salts, are skin and eye irritation.[3]

Personal Protective Equipment (PPE) Required:

- **Gloves:** Wear suitable chemical-resistant gloves.
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A standard laboratory coat is required to prevent skin contact.

## Step-by-Step Disposal Protocol

The disposal of **Sodium 2-oxobutanoate-13C,d4** should be handled as standard chemical waste, adhering to institutional and local regulations.

- Segregation: Do not mix **Sodium 2-oxobutanoate-13C,d4** waste with general laboratory trash or radioactive waste.<sup>[1][2]</sup> It should be collected in a dedicated chemical waste container.
- Containerization:
  - Place all waste, including contaminated consumables (e.g., pipette tips, tubes, gloves), into a clearly labeled, leak-proof waste container.
  - The container must be compatible with the chemical. A high-density polyethylene (HDPE) container is generally suitable.
- Labeling:
  - Label the waste container clearly with "**Sodium 2-oxobutanoate-13C,d4** Waste" and include the full chemical name.
  - Attach a completed hazardous waste tag as required by your institution's Environmental Health & Safety (EHS) department.<sup>[4]</sup>
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.
  - Follow the storage temperature recommendations for the parent compound, which is typically refrigerated (+2°C to +8°C).
- Final Disposal:
  - Arrange for pickup and disposal through your institution's EHS office or a licensed chemical waste disposal contractor.<sup>[5]</sup>

- Do not dispose of this chemical down the drain or in regular trash.[\[4\]](#)

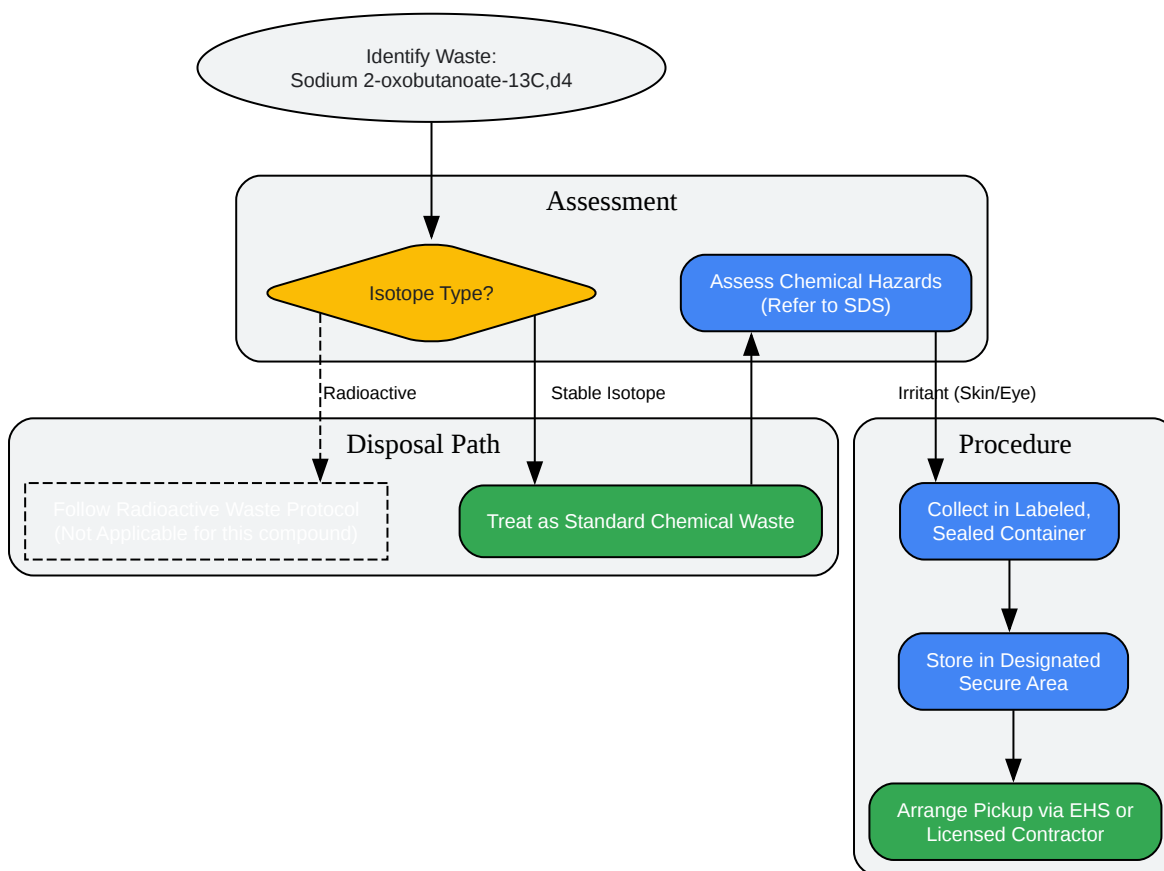
## Chemical and Safety Data Summary

The following table summarizes key quantitative data for the parent compound, 2-Oxobutanoic acid.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>6</sub> O <sub>3</sub>	<a href="#">[3]</a>
Molar Mass	102.09 g/mol	<a href="#">[3]</a>
Appearance	White to almost white solid/crystal	
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	<a href="#">[3]</a>
Precautionary Statements	P264: Wash hands thoroughly after handling P280: Wear protective gloves/eye protection/face protection	<a href="#">[3]</a>
Storage Temperature	+2°C to +8°C	

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Sodium 2-oxobutanoate-13C,d4**.



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Caption: Disposal workflow for **Sodium 2-oxobutanoate-13C,d4**.

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- To cite this document: BenchChem. [Sodium 2-oxobutanoate-13C,d4 proper disposal procedures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12393640#sodium-2-oxobutanoate-13c-d4-proper-disposal-procedures]

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